

Application Notes and Protocols: N-Benzyldiethanolamine as a Functional Monomer in Polymer Chemistry

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Compound of Interest

Compound Name: *N*-Benzyldiethanolamine

Cat. No.: B085505

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **N-Benzyldiethanolamine** (NBDEA) as a versatile functional monomer for developing advanced polymers, particularly for biomedical applications. This document details its primary functions, offers step-by-step experimental protocols for polymer synthesis and characterization, and presents typical data in a structured format.

Introduction to N-Benzyldiethanolamine (NBDEA)

N-Benzyldiethanolamine (CAS No. 101-32-6) is a tertiary amine featuring two hydroxyl (-OH) groups and a hydrophobic benzyl group.^[1] This unique trifunctional structure makes it an excellent candidate as a monomer in polymer chemistry. The diol functionality allows for its integration into polymer backbones through step-growth polymerization, while the tertiary amine and benzyl group introduce pH-responsiveness and hydrophobicity, respectively.^{[1][2]} These properties are highly desirable for creating "smart" materials for applications such as controlled drug delivery and tissue engineering.^{[3][4]}

Key Structural Features and Functions:

- **Diethanolamine Group:** The two primary hydroxyl groups enable NBDEA to act as a chain extender or cross-linker in the synthesis of polymers like polyurethanes and polyesters.^[1]

- Tertiary Amine: The nitrogen atom provides a site for pH-dependent protonation. This allows polymers incorporating NBDEA to exhibit stimuli-responsive behavior, swelling or changing solubility in acidic environments.[2][5]
- Benzyl Group: This bulky, nonpolar group increases the hydrophobicity of the resulting polymer, which can be leveraged to create hydrophobic microdomains for encapsulating nonpolar drug molecules.[1]

Core Applications in Polymer Chemistry

Chain Extender in Polyurethane Synthesis

NBDEA is highly effective as a chain extender in the synthesis of polyurethanes (PUs). During polymerization, its two hydroxyl groups react with diisocyanate monomers to become part of the polymer backbone.[1] This process incorporates the N-benzyl group as a pendant moiety, which modifies the polymer's final properties by creating hard segments and introducing hydrophobicity.[1]

pH-Responsive "Smart" Polymers

Polymers containing NBDEA can be designed to respond to changes in environmental pH. In acidic conditions ($\text{pH} < \text{pKa}$), the tertiary amine group becomes protonated, leading to electrostatic repulsion between polymer chains. This can cause the polymer to swell or dissolve, making it an ideal component for drug delivery systems that target acidic microenvironments, such as tumor tissues or intracellular compartments.[2][6]

Nanocarriers for Targeted Drug Delivery

The amphiphilic character imparted by the hydrophilic (protonated amine) and hydrophobic (benzyl group) moieties allows NBDEA-containing copolymers to self-assemble into micelles or nanoparticles in aqueous solutions.[7] These nanostructures can encapsulate hydrophobic therapeutic agents, protecting them during circulation and releasing them in response to a pH trigger, thereby improving therapeutic efficacy and reducing side effects.[4][6]

Data Presentation

Quantitative data for **N-Benzyl diethanolamine** and a representative polymer formulation are summarized below.

Table 1: Physicochemical Properties of **N-Benzyl**diethanolamine

Property	Value	Reference
CAS Number	101-32-6	[1]
Molecular Formula	C ₁₁ H ₁₇ NO ₂	[1]
Molecular Weight	195.26 g/mol	[1]

| IUPAC Name | 2-[benzyl(2-hydroxyethyl)amino]ethanol |[1] |

Table 2: Example Formulation for a pH-Responsive Polyurethane

Component	Role	Example Compound	Molar Ratio	Reference
Polyol	Soft Segment	Polyethylene Glycol (PEG), Mn = 2000	1	[1]
Diisocyanate	Hard Segment Linker	Isophorone Diisocyanate (IPDI)	2	[1]
Chain Extender	Functional Monomer	N-Benzyl	1	[1]
		diethanolamine (NBDEA)		

| Catalyst | Reaction Accelerator | Bismuth Octoate | ~0.1% w/w |[1] |

Table 3: Expected Characteristics of NBDEA-based Polyurethane Nanoparticles

Parameter	Expected Value	Method
Molecular Weight (Mn)	10,000 - 20,000 g/mol	GPC
Polydispersity Index (PDI)	< 1.5	GPC
Particle Size (pH 7.4)	100 - 150 nm	DLS
Particle Size (pH 5.5)	> 500 nm or dissolution	DLS

| Drug Loading Capacity | 5 - 15% (w/w) | UV-Vis/HPLC |

Experimental Protocols

Protocol 1: Synthesis of pH-Responsive Polyurethane Nanoparticles via Bulk Polymerization

This protocol describes the synthesis of a polyurethane incorporating NBDEA, designed for self-assembly into pH-responsive nanocarriers.

Materials:

- **N-Benzyl-diethanolamine (NBDEA)**
- Polyethylene glycol (PEG), Mn = 2000, dried under vacuum
- Isophorone diisocyanate (IPDI)
- Bismuth octoate catalyst
- Anhydrous N,N-Dimethylformamide (DMF)
- Diethyl ether, cold

Procedure:

- **Reactor Setup:** Add PEG (e.g., 2 g, 1 mmol) and NBDEA (0.195 g, 1 mmol) to a dry three-neck round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and condenser.

- **Dissolution:** Add anhydrous DMF (10 mL) to dissolve the reactants under a nitrogen atmosphere.
- **Isocyanate Addition:** While stirring, slowly add IPDI (0.444 g, 2 mmol) to the mixture at room temperature.
- **Catalysis:** Introduce the bismuth octoate catalyst (2-3 drops) into the flask.
- **Polymerization:** Heat the reaction mixture to 80-90°C and maintain for 4-6 hours under constant stirring and nitrogen flow. The viscosity of the solution will increase as the polymerization proceeds.
- **Purification:** Cool the reaction mixture to room temperature. Precipitate the polymer by slowly pouring the viscous solution into a large excess of cold diethyl ether with vigorous stirring.
- **Isolation:** Collect the white polymer precipitate by filtration.
- **Drying:** Wash the collected polymer with cold diethyl ether three times and dry under vacuum at 40°C to a constant weight.

Protocol 2: Characterization of the NBDEA-based Polymer

¹H NMR Spectroscopy:

- Dissolve a small sample of the dried polymer in deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆).
- Acquire the ¹H NMR spectrum.
- Confirm the successful incorporation of NBDEA by identifying characteristic peaks: aromatic protons from the benzyl group (~7.2-7.4 ppm), methylene protons adjacent to the nitrogen and oxygen atoms.

Gel Permeation Chromatography (GPC):

- Determine the number-average molecular weight (M_n), weight-average molecular weight (M_w), and polydispersity index (PDI, M_w/M_n) of the polymer.
- Use a GPC system with DMF (containing 0.01 M LiBr) as the mobile phase and polystyrene standards for calibration.

Protocol 3: Evaluation of pH-Responsiveness

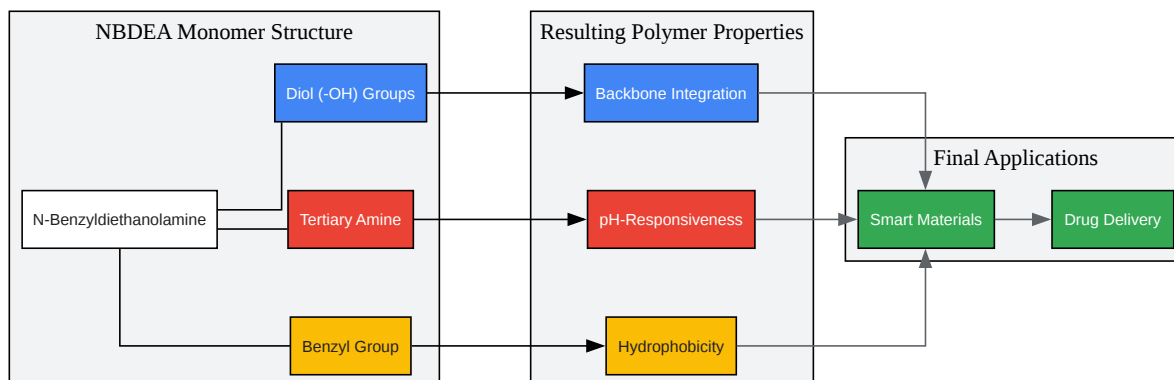
Nanoparticle Formation:

- Dissolve the synthesized polymer in a water-miscible organic solvent (e.g., DMF or acetone) at a concentration of 10 mg/mL.
- Add the polymer solution dropwise into deionized water under vigorous stirring to form nanoparticles via the nanoprecipitation method.
- Remove the organic solvent by dialysis against deionized water for 24 hours.

pH-Response Test:

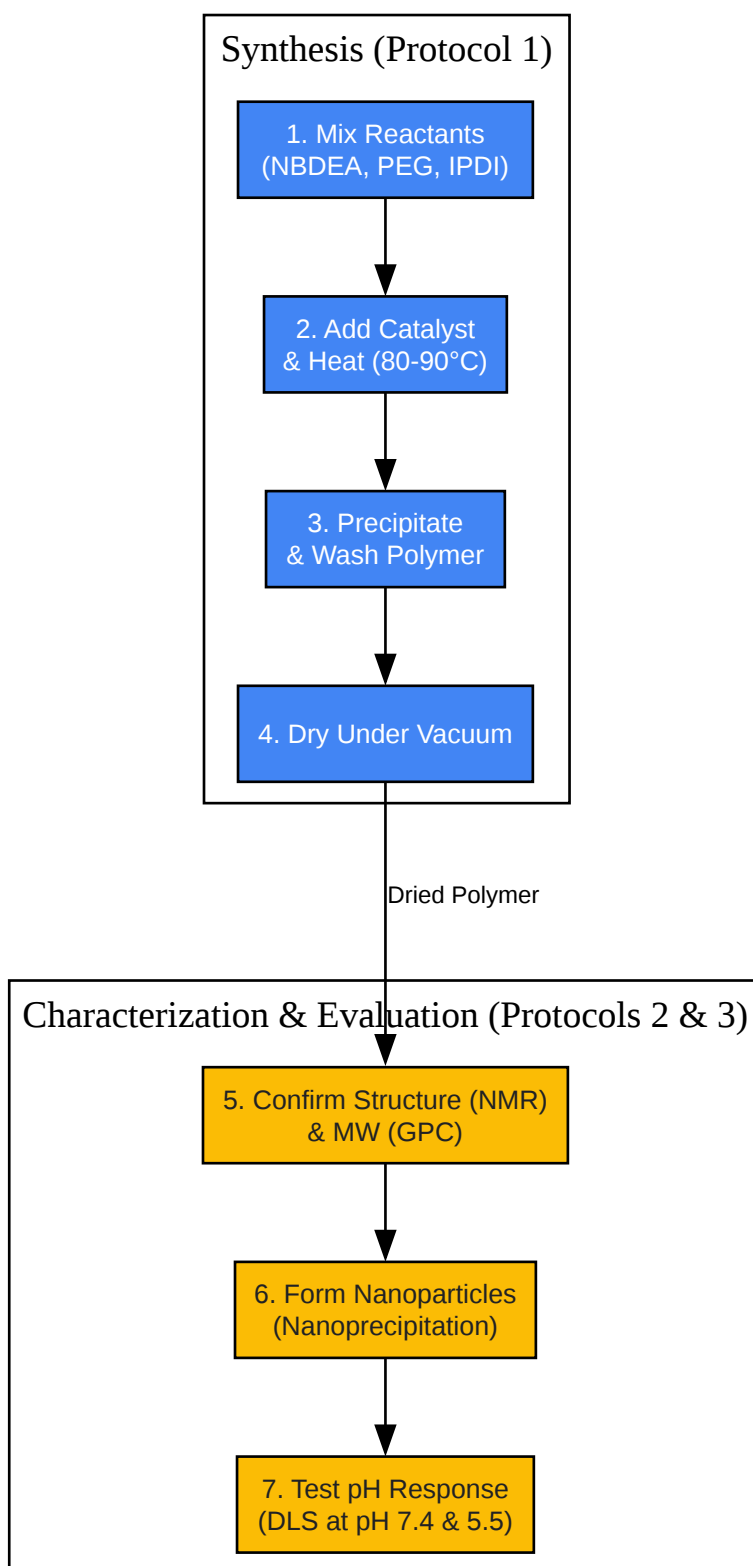
- Prepare two buffer solutions: Phosphate-Buffered Saline (PBS) at pH 7.4 and an acetate buffer at pH 5.5.
- Dilute an aliquot of the nanoparticle suspension into each buffer.
- Measure the particle size and size distribution using Dynamic Light Scattering (DLS) at 37°C.
- A significant increase in particle size or a decrease in the scattering intensity (indicating dissolution) at pH 5.5 compared to pH 7.4 confirms the pH-responsive nature of the nanoparticles.

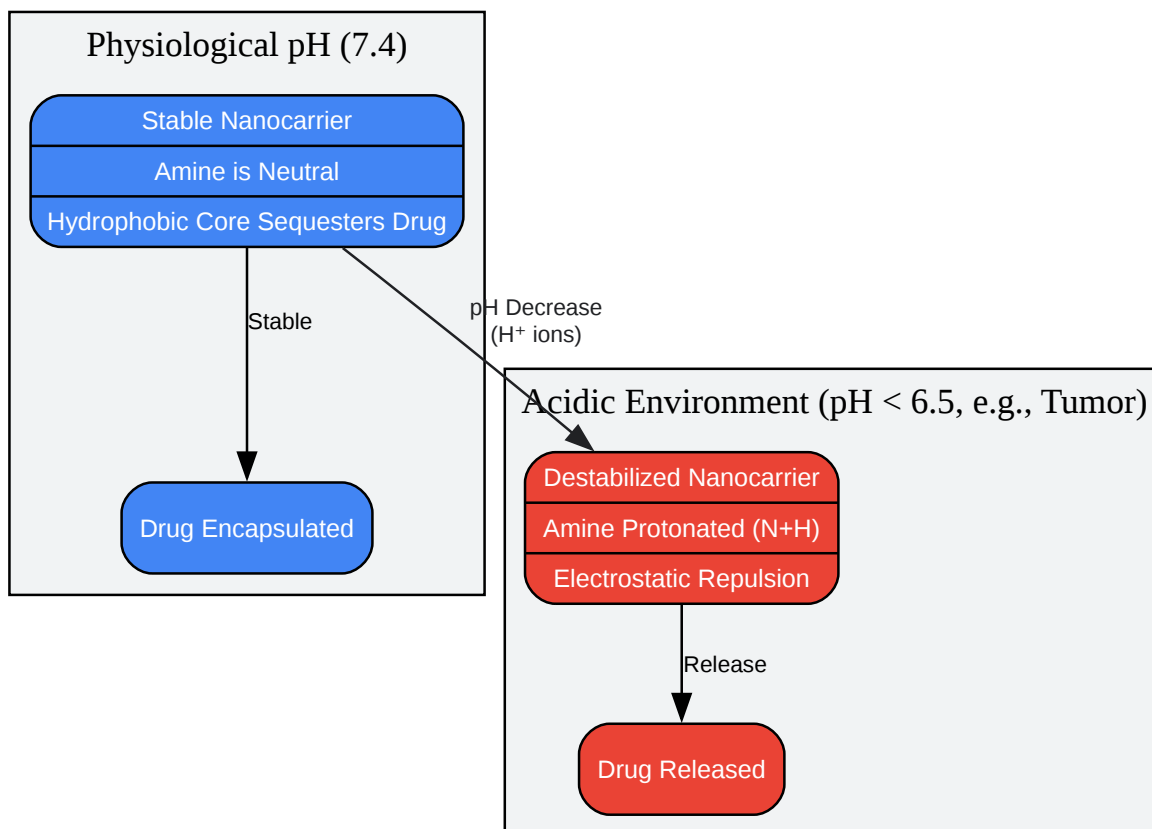
Visualizations



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Caption: Logical relationship of NBDEA's functional groups to polymer properties and applications.





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